

In-Depth Technical Guide: Isoquinoline-3-carboxylic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Isoquinoline-3-carboxylic acid

Cat. No.: B107793

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Isoquinoline-3-carboxylic acid is a heterocyclic compound of significant interest in medicinal chemistry and drug discovery. Its rigid isoquinoline scaffold serves as a valuable pharmacophore for the design of novel therapeutic agents. This technical guide provides a comprehensive overview of the known properties of **isoquinoline-3-carboxylic acid**, outlines general experimental procedures for its structural elucidation, and explores potential biological signaling pathways that may be modulated by this class of compounds.

Physicochemical Properties

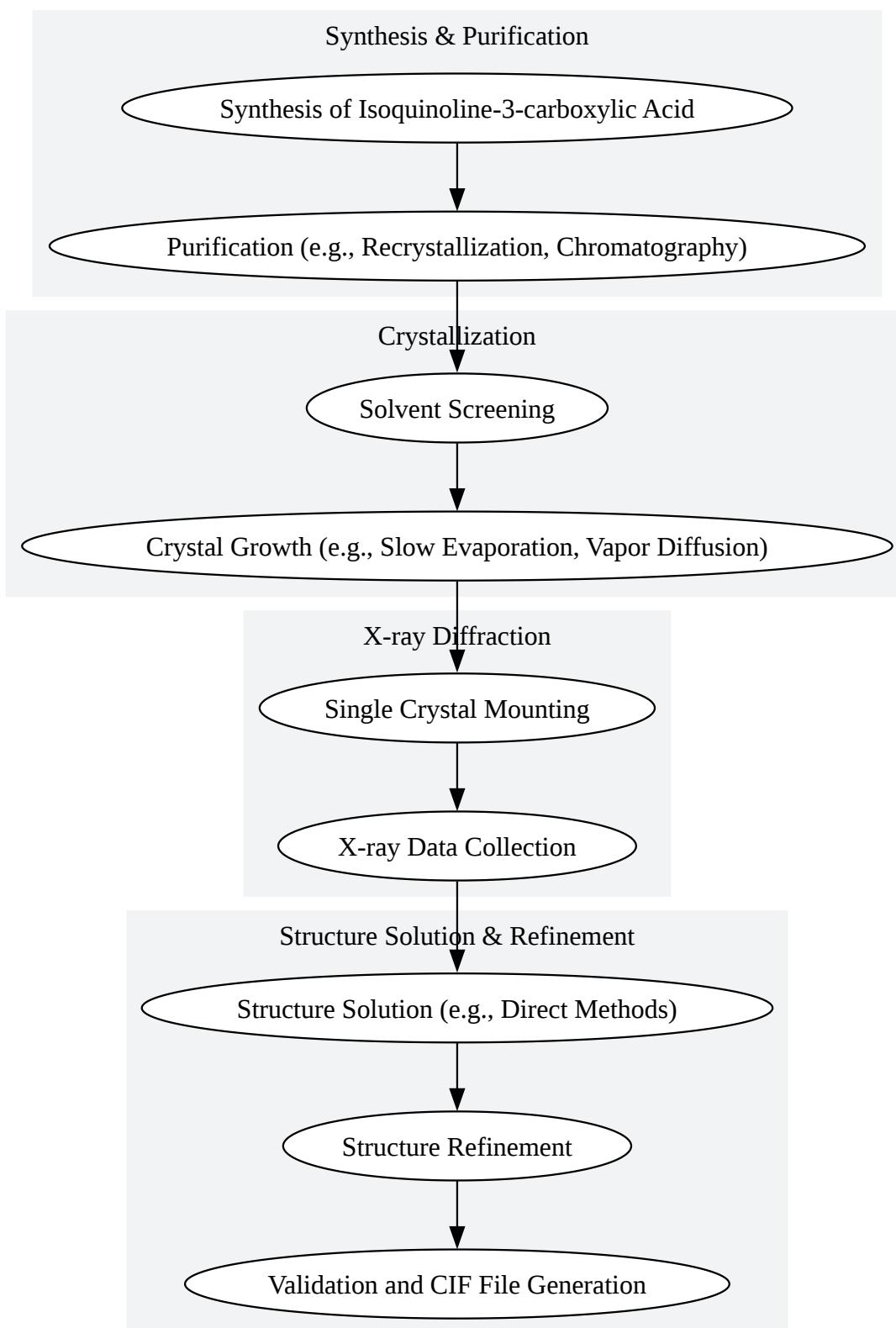
A summary of the key physicochemical properties of **isoquinoline-3-carboxylic acid** is presented in the table below. This data is essential for its handling, formulation, and in the design of further experimental studies.

Property	Value	Reference
Molecular Formula	$C_{10}H_7NO_2$	[1]
Molecular Weight	173.17 g/mol	[1]
CAS Number	6624-49-3	[2]
Melting Point	166-167 °C	[2]
Appearance	Off-white to light yellow crystalline solid	[2]
Solubility	Soluble in DMF, DMSO, and Ethanol	[3]

Crystal Structure and Experimental Protocols

As of the latest literature review, the specific single-crystal X-ray diffraction data for **isoquinoline-3-carboxylic acid**, including unit cell parameters and space group, is not publicly available in crystallographic databases. However, the determination of its crystal structure would follow a well-established experimental workflow.

General Experimental Workflow for Crystal Structure Determination``dot



[Click to download full resolution via product page](#)

Simplified diagram of the canonical NF-κB signaling pathway.

It is important to note that while some isoquinoline derivatives have been shown to inhibit the NF-κB pathway, the specific effect of **isoquinoline-3-carboxylic acid** on this pathway has not been definitively established and warrants further investigation.

[4][5]### Conclusion

Isoquinoline-3-carboxylic acid represents a promising scaffold for the development of novel therapeutic agents. While its detailed crystal structure remains to be elucidated, established crystallographic techniques provide a clear path for its determination. The potential for this class of molecules to interact with critical signaling pathways, such as NF-κB, underscores the need for further biological evaluation to unlock its full therapeutic potential. This guide provides a foundational understanding for researchers and scientists to build upon in their exploration of **isoquinoline-3-carboxylic acid** and its derivatives.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Isoquinoline-3-carboxylic acid | C10H7NO2 | CID 124656 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Isoquinoline-3-carboxylic acid CAS#: 6624-49-3 [m.chemicalbook.com]
- 3. caymanchem.com [caymanchem.com]
- 4. researchgate.net [researchgate.net]
- 5. A Novel Quinoline Inhibitor of the Canonical NF-κB Transcription Factor Pathway - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide: Isoquinoline-3-carboxylic Acid]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b107793#crystal-structure-of-isoquinoline-3-carboxylic-acid>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com